

# History and discovery of 2,4-Dinitroanisole as an explosive

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An In-depth Technical Guide to the History and Discovery of **2,4-Dinitroanisole** (DNAN) as an Explosive

#### **Abstract**

**2,4-Dinitroanisole** (DNAN) has emerged as a critical component in the formulation of modern insensitive munitions (IM), representing a significant advancement in explosives safety and performance. Initially utilized as a substitute explosive during World War II, DNAN's favorable characteristics, including its low sensitivity to shock, friction, and thermal stimuli, have led to its resurgence as a melt-cast matrix replacement for traditional 2,4,6-trinitrotoluene (TNT). This technical guide provides a comprehensive overview of the history, discovery, and characterization of DNAN as an explosive. It details the compound's physicochemical properties, synthesis methodologies, and the experimental protocols used for its evaluation. Furthermore, this paper explores its application in advanced, DNAN-based explosive formulations that are now integral to military use. All quantitative data are summarized in comparative tables, and key processes are visualized through logical diagrams to support researchers, scientists, and professionals in the field of energetic materials development.

## Introduction: The Shift Towards Insensitive Munitions

For much of the 20th century, TNT was the standard melt-cast explosive used in military applications worldwide. However, growing concerns over its vulnerability to accidental



detonation from threats such as fire, bullet impact, and shrapnel have driven the development of Insensitive Munitions (IM).[1][2] The core objective of IM development is to create munitions that reliably perform their intended function while minimizing the probability of violent reaction to unintended stimuli.[2][3] This initiative has spurred research into alternative energetic materials that offer greater stability without significantly compromising performance.[4][5][6]

**2,4-Dinitroanisole** (DNAN), a nitroaromatic compound, has been identified as a highly promising replacement for TNT.[4][7][8] Its advantages include a higher melting point, lower viscosity in the molten state, and significantly reduced sensitivity to impact and shock.[9][10] These properties make DNAN an ideal melt-cast carrier for more powerful but sensitive secondary explosives like RDX and HMX, enabling the production of safer, next-generation explosive fills.[1][5] Today, DNAN is a key ingredient in numerous qualified IM formulations, including the IMX and PAX series of explosives.[11][12]

# Historical Context: From Wartime Substitute to Modern IM Component

The use of DNAN as an explosive is not a recent development. Its history dates back to World War II, when Germany, facing shortages of TNT, employed it as a primary ingredient in the explosive mixture Amatol 40.[9][10] This formulation, consisting of 50% DNAN, 35% ammonium nitrate (AN), and 15% RDX, was used in the warheads of V-1 flying bombs.[9][10]

Following the war, the use of DNAN languished. Its energy output is approximately 10% lower than that of TNT, and with ample supplies of TNT available, there was little incentive to utilize a less powerful alternative.[9][10]

The paradigm shifted with the modern emphasis on munition insensitivity.[10] Researchers at institutions like the US Army's Picatinny Arsenal and Australia's Defence Science and Technology Organisation (DSTO) began to re-evaluate DNAN, recognizing that its safety characteristics were paramount.[1][5][8] These investigations confirmed that DNAN-based compositions are significantly less sensitive to shock, impact, and thermal threats than their TNT-based counterparts.[5][9] This renewed interest has led to the development and qualification of a new class of low-sensitivity, melt-cast explosives where DNAN serves as the foundational matrix.[1][13]





## **Physicochemical and Explosive Properties**

The suitability of DNAN as a TNT replacement stems from its distinct physical and chemical properties. It provides a stable melt-cast medium while being less prone to accidental initiation. Key properties of DNAN, often compared with TNT, are summarized in the tables below.

Table 1: General and Physicochemical Properties of DNAN vs. TNT

Property	2,4-Dinitroanisole (DNAN)	2,4,6- Trinitrotoluene (TNT)	Reference(s)
Chemical Formula	C7H6N2O5	C7H5N3O5	[14]
Molar Mass	198.13 g/mol	227.13 g/mol	[14]
Appearance	Pale yellow crystals/needles	Pale yellow crystals	[14]
Crystalline Density	1.544 g/cm <sup>3</sup>	1.654 g/cm <sup>3</sup>	[10]
Melting Point	94.6 °C (α-form), 86.9 °C (β-form)	80.9 °C	[9][10][14]
Oxygen Balance	-97%	-74%	[10]
Viscosity (molten)	4.5 mPa·s (100 °C)	9.5 mPa·s (85 °C)	[10]
RDX Solubility (100 °C)	14 g / 100 g DNAN	7.53 g / 100 g TNT	[10][12]
Shrinkage (Volume Change)	15.01%	3.10%	[10][12]

Table 2: Explosive Performance and Sensitivity Data of DNAN vs. TNT



Property	2,4-Dinitroanisole (DNAN)	2,4,6- Trinitrotoluene (TNT)	Reference(s)
Explosive Power	~90% of TNT	100% (Reference)	[4][5][11]
Detonation Velocity	5,591 m/s (cast)	6,700 m/s (cast)	[9][12]
Total Detonation Energy	6.692 kJ/cm³	8.001 kJ/cm <sup>3</sup>	[10]
Critical Diameter	>82.55 mm	13.97 - 26.92 mm	[10]
Impact Sensitivity (50% H <sub>50</sub> )	117.5 cm	157.0 cm	[10]
Ignition Temperature	347 °C	~300 °C	[14][15]
UN Classification	Class 4.1 (Flammable Solid)	Class 1.1 (Explosive)	[10]

## Synthesis of 2,4-Dinitroanisole

Several synthetic routes to DNAN have been developed, with the choice of method often depending on precursor availability, cost, and desired purity. The most common industrial method involves the nucleophilic aromatic substitution of 1-chloro-2,4-dinitrobenzene (DNCB).

## Diagram 1: Common Synthesis Routes for 2,4-Dinitroanisole (DNAN)





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Fig. 1: Primary synthetic pathways to **2,4-Dinitroanisole** (DNAN).

## **Experimental Protocol 1: Synthesis via Methoxylation of DNCB**

This protocol is based on the widely used industrial process.[4][8]

 Preparation: A solution of sodium methoxide is prepared by carefully adding sodium metal to an excess of anhydrous methanol under an inert atmosphere (e.g., nitrogen) in a suitable reaction vessel equipped with a stirrer and condenser.



- Reaction: 1-chloro-2,4-dinitrobenzene (DNCB) is dissolved in a solvent such as methanol and is slowly added to the sodium methoxide solution. The reaction is typically exothermic and may require cooling to maintain a controlled temperature.
- Monitoring: The reaction is monitored by a suitable technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC), until the DNCB has been consumed.
- Workup: Once the reaction is complete, the mixture is cooled, and the product is precipitated by adding water. The solid DNAN is collected by filtration.
- Purification: The crude product is washed with water to remove inorganic salts and then
  recrystallized from a suitable solvent (e.g., ethanol) to yield pure, pale yellow crystals of 2,4Dinitroanisole. The purity is confirmed by measuring the melting point and using
  spectroscopic methods.

## **Experimental Protocol 2: Solvent-Free Synthesis from Anisole**

This protocol describes a more environmentally benign approach developed at Los Alamos National Laboratory.[16][17]

- Reagent Preparation: A nitrating species, propionyl nitrate, is formed by mixing propionic anhydride and 98% nitric acid. This step should be performed with extreme caution behind a blast shield.
- Reaction Setup: A highly concentrated solution of anisole in propionic anhydride is prepared in a reaction vessel.
- Nitration: The prepared propionyl nitrate reagent is added slowly to the anisole solution over time. The temperature must be carefully controlled to ensure the selective formation of the 2,4-dinitro isomer.
- Product Isolation: Upon completion, the reaction mixture is quenched by pouring it over ice water, causing the DNAN product to precipitate.



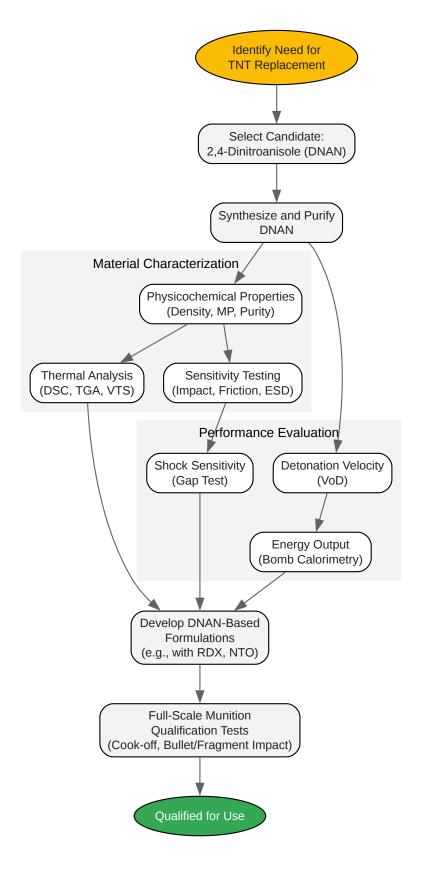
• Purification: The solid product is filtered, washed thoroughly with water and a neutralizing agent like sodium bicarbonate solution, and then dried. Further purification can be achieved by recrystallization.

### **Evaluation as an Explosive Component**

The qualification of DNAN as a replacement for TNT involves a rigorous series of standardized tests to characterize its sensitivity, stability, and performance.

## Diagram 2: Logical Workflow for Evaluating DNAN as a TNT Replacement





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Fig. 2: Standard workflow for the characterization and qualification of DNAN.



#### **Experimental Protocol 3: Key Characterization Tests**

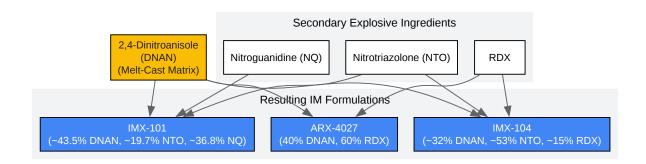
- Differential Scanning Calorimetry (DSC): A small, precisely weighed sample (typically 1-5 mg) of DNAN is placed in an aluminum pan and hermetically sealed. The sample is heated in the DSC instrument at a constant rate (e.g., 10 °C/min) alongside an empty reference pan.
   [15] The instrument measures the differential heat flow required to maintain both pans at the same temperature. The resulting thermogram reveals the melting point (endotherm) and the onset temperature and peak of exothermic decomposition, providing critical data on thermal stability.[12][15]
- Vacuum Thermal Stability (VTS) Test: A specified mass of DNAN (e.g., 5.0 g) is placed in a heated glass tube connected to a vacuum manifold and a manometer.[12] The sample is held at a constant elevated temperature (e.g., 100 °C) for a prolonged period (e.g., 48 hours). The volume of gas evolved by the sample due to decomposition is measured over time. A low volume of evolved gas (e.g., <0.5 mL/g) indicates good thermal stability.[12]</li>
- Impact Sensitivity Test: This test measures the material's response to impact energy. A small sample of DNAN is placed on an anvil, and a standard weight is dropped from varying heights. The height at which there is a 50% probability of causing an initiation (H<sub>50</sub>) is determined. A higher H<sub>50</sub> value indicates lower sensitivity.
- Detonation Velocity (VoD) Measurement: A cylindrical charge of cast DNAN of a known diameter and density is prepared. The test is typically conducted with confinement, such as a steel tube, to ensure stable detonation.[9] Ionization probes or continuous wire sensors are placed at precise intervals along the length of the charge. The charge is initiated at one end with a booster explosive. As the detonation wave travels down the charge, it triggers the sensors sequentially. The time difference between sensor activations over the known distance is used to calculate the detonation velocity, typically expressed in meters per second (m/s).[9]

### **Modern DNAN-Based Formulations**

Pure DNAN is not typically used as a standalone explosive due to its relatively low power. Its primary role is as an insensitive melt-cast binder for more potent crystalline explosives. This has led to the development of several successful formulations.



## Diagram 3: Composition of Modern DNAN-Based Insensitive Munitions



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Fig. 3: DNAN as a core component in various IM formulations.

- IMX-101: Developed by BAE Systems and the U.S. Army, IMX-101 is a TNT replacement for artillery shells.[18][19] Its composition is approximately 43.5% DNAN, 36.8% Nitroguanidine (NQ), and 19.7% Nitrotriazolone (NTO).[15][18] It provides explosive performance equivalent to TNT but with vastly superior safety characteristics.[18]
- IMX-104: This formulation is used in mortar systems and consists of DNAN, NTO, and RDX.
   [10][15] It offers excellent IM properties and energetic performance.[15]
- PAX Formulations: A range of explosives developed by Picatinny Arsenal, such as PAX-21 and PAX-41, also utilize DNAN as the melt-cast binder in combination with other ingredients like RDX and ammonium perchlorate.[5][12]
- ARX-4027: Developed by Australia's DSTO, this is a simple analogue to the traditional Composition B, directly replacing the 40% TNT with 40% DNAN, mixed with 60% RDX.[1][4]

#### Conclusion

The journey of **2,4-Dinitroanisole** from a wartime ersatz explosive to a cornerstone of modern insensitive munitions technology is a testament to the evolving priorities in explosives



engineering. While its energetic output is modest compared to other military explosives, its exceptional insensitivity, thermal stability, and processing characteristics make it an ideal replacement for TNT in melt-cast formulations. Through rigorous testing and characterization, DNAN has been proven to significantly enhance the safety and survivability of munitions, addressing the critical need to prevent accidental detonations. As the basis for qualified formulations like IMX-101, DNAN is now fielded in numerous military systems, fundamentally improving the safety of warfighters and logistics personnel without compromising required performance. Future research will likely continue to explore new DNAN-based eutectic mixtures and formulations to further optimize performance and safety characteristics.

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